

Preparing Mito-apocynin (C11) Stock Solution with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Mito-apocynin (C11)

Cat. No.: B2580964

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This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of **Mito-apocynin (C11)** stock solutions using Dimethyl Sulfoxide (DMSO). Mito-apocynin, a mitochondria-targeted derivative of apocynin, is a potent antioxidant and inhibitor of NADPH oxidase, making it a valuable tool in research focused on oxidative stress, neurodegenerative diseases, and inflammatory conditions.

Application Notes

Mito-apocynin (C11) is synthesized by conjugating an apocynin moiety to a triphenylphosphonium (TPP+) cation via an eleven-carbon alkyl chain.^{[1][2][3]} This TPP+ group facilitates the compound's accumulation within the mitochondria, the primary site of reactive oxygen species (ROS) production. Its mechanism of action involves the inhibition of NADPH oxidase, a key enzyme responsible for generating superoxide radicals. By targeting this enzyme within the mitochondria, Mito-apocynin offers a localized and efficient approach to mitigating oxidative stress.^{[4][5]}

Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. DMSO is the recommended solvent for creating high-concentration stock solutions of **Mito-apocynin (C11)** due to its excellent solubilizing properties for this compound.^{[1][6]} However, it is crucial to use high-purity, anhydrous DMSO to avoid precipitation and degradation of the compound.

Quantitative Data Summary

The following table summarizes the key quantitative data for preparing **Mito-apocynin (C11)** stock solutions.

| Parameter | Value | Reference |
|--|---|-----------|
| Molecular Weight | 663.62 g/mol | [6] |
| Solubility in DMSO | 100 mg/mL | [1][6] |
| Molar Concentration at Max Solubility | 150.69 mM | [1][6] |
| Recommended Stock Solution Storage | -20°C (up to 1 month) or -80°C (up to 6 months) | [1][7] |
| Typical In Vitro Working Concentration | 0.5 µM - 30 µM | [2][3][8] |

Experimental Protocols

Protocol 1: Preparation of a 100 mM Mito-apocynin (C11) Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Mito-apocynin (C11)** in DMSO.

Materials:

- **Mito-apocynin (C11)** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

- Calibrated analytical balance
- Pipettes and sterile tips

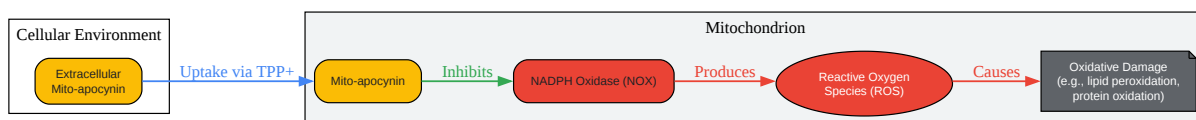
Procedure:

- Equilibration: Allow the vial of **Mito-apocynin (C11)** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Mito-apocynin (C11)** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 66.36 mg of **Mito-apocynin (C11)**.
- Dissolution:
 - Add the weighed **Mito-apocynin (C11)** powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO. For a 100 mM solution with 66.36 mg of powder, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.^[1] This will aid in the dissolution of the powder.
- Aliquoting: Once the **Mito-apocynin (C11)** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][7]} Protect the tubes from light.

Visualizations

Signaling Pathway of Mito-apocynin Action

The following diagram illustrates the proposed mechanism of action for Mito-apocynin in mitigating mitochondrial oxidative stress.

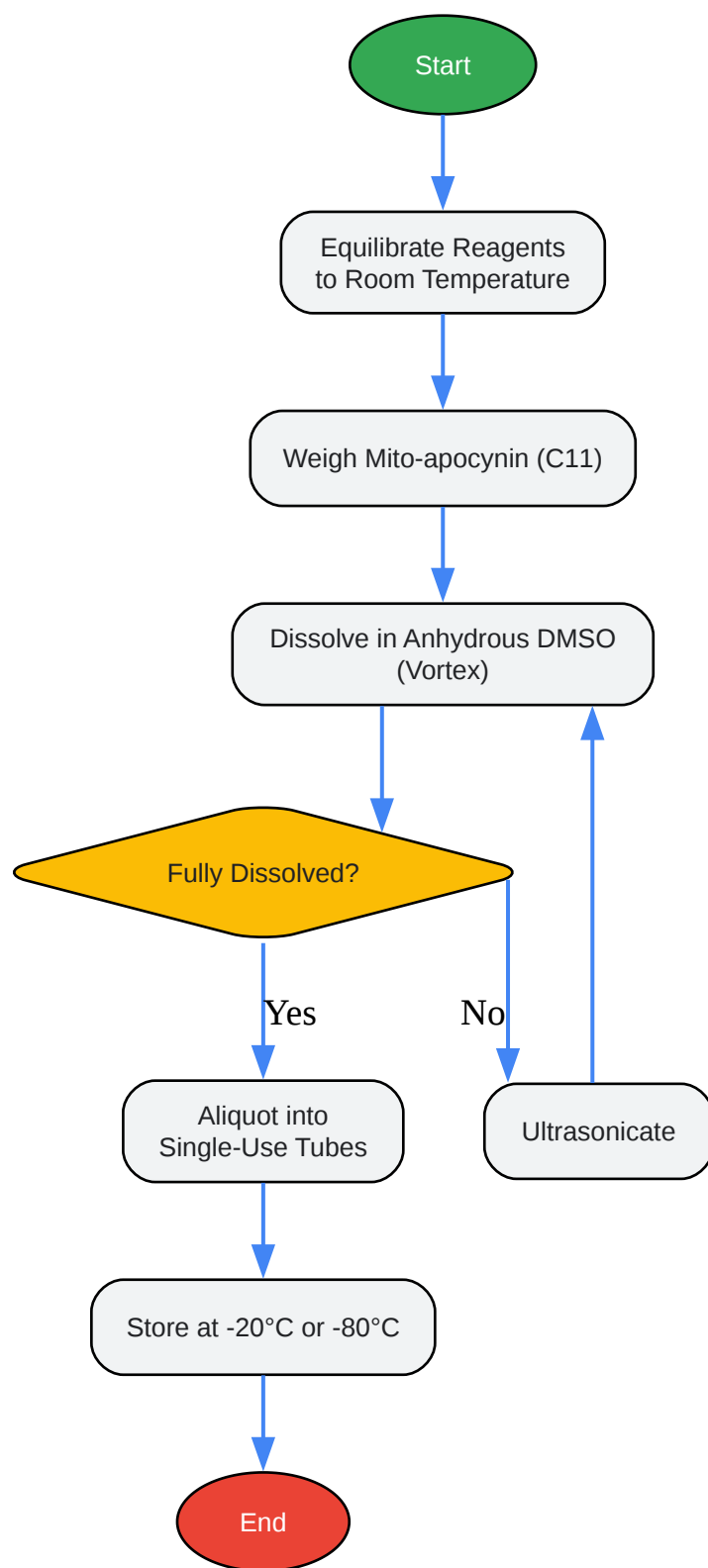


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Caption: Mechanism of Mito-apocynin in reducing mitochondrial oxidative stress.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps in the preparation of a **Mito-apocynin (C11)** stock solution.



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